

Safeguarding Your Research: A Comprehensive Guide to Handling Ampyrone

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Compound of Interest

Compound Name: Ampyrone

Cat. No.: B15609636

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For researchers, scientists, and drug development professionals, the safe handling of chemical compounds is paramount. This guide provides essential safety and logistical information for the proper use of **Ampyrone**, a reversible and low-damage optical clearing agent and non-selective COX inhibitor. Adherence to these guidelines will help ensure a safe laboratory environment and minimize the risk of exposure.

Ampyrone, also known as 4-Aminoantipyrine, is harmful if swallowed, causes skin and serious eye irritation, and may cause respiratory irritation.^{[1][2][3]} Therefore, the use of appropriate personal protective equipment (PPE) is mandatory.

Personal Protective Equipment (PPE)

The following table summarizes the recommended PPE for handling **Ampyrone** in various laboratory scenarios.

Scenario	Required PPE	Additional Recommendations
Handling Unopened Containers	Nitrile gloves (single pair), Lab coat	Inspect containers for damage or leaks before handling.
Weighing and Preparing Solutions	Double nitrile gloves, Disposable gown (low-permeability with a closed front and tight-fitting cuffs), Safety goggles or a face shield[2][4]	Work within a certified chemical fume hood or a ventilated enclosure to minimize dust generation.[2][4]
Administering to Cell Cultures or Animals	Double nitrile gloves, Disposable gown, Safety glasses with side shields	Ensure a clear workspace and have spill containment materials readily available.
Handling Waste and Decontamination	Double nitrile gloves, Disposable gown	Use clearly labeled, sealed containers for hazardous waste.
Accidental Spill Cleanup	Double nitrile gloves, Disposable gown, Safety goggles or a face shield, Particulate filter respirator (if dust is present)[1]	Evacuate non-essential personnel from the area.

Toxicity and Exposure Data

While specific occupational exposure limits for **Ampyrone** have not been established by major regulatory bodies, the following toxicity data is available[2][3]:

Metric	Value	Species
LD50 (Oral)	1700 mg/kg	Rat[2]

Safe Handling and Storage

Handling:

- Ensure adequate ventilation in the work area.[2][4] Local exhaust ventilation is preferred to control emissions at the source.[2]
- Avoid contact with skin, eyes, and clothing.[2]
- Minimize dust generation and avoid breathing dust.[2][5]
- Wash hands thoroughly after handling.[1][2] Do not eat, drink, or smoke in work areas.[1][3]

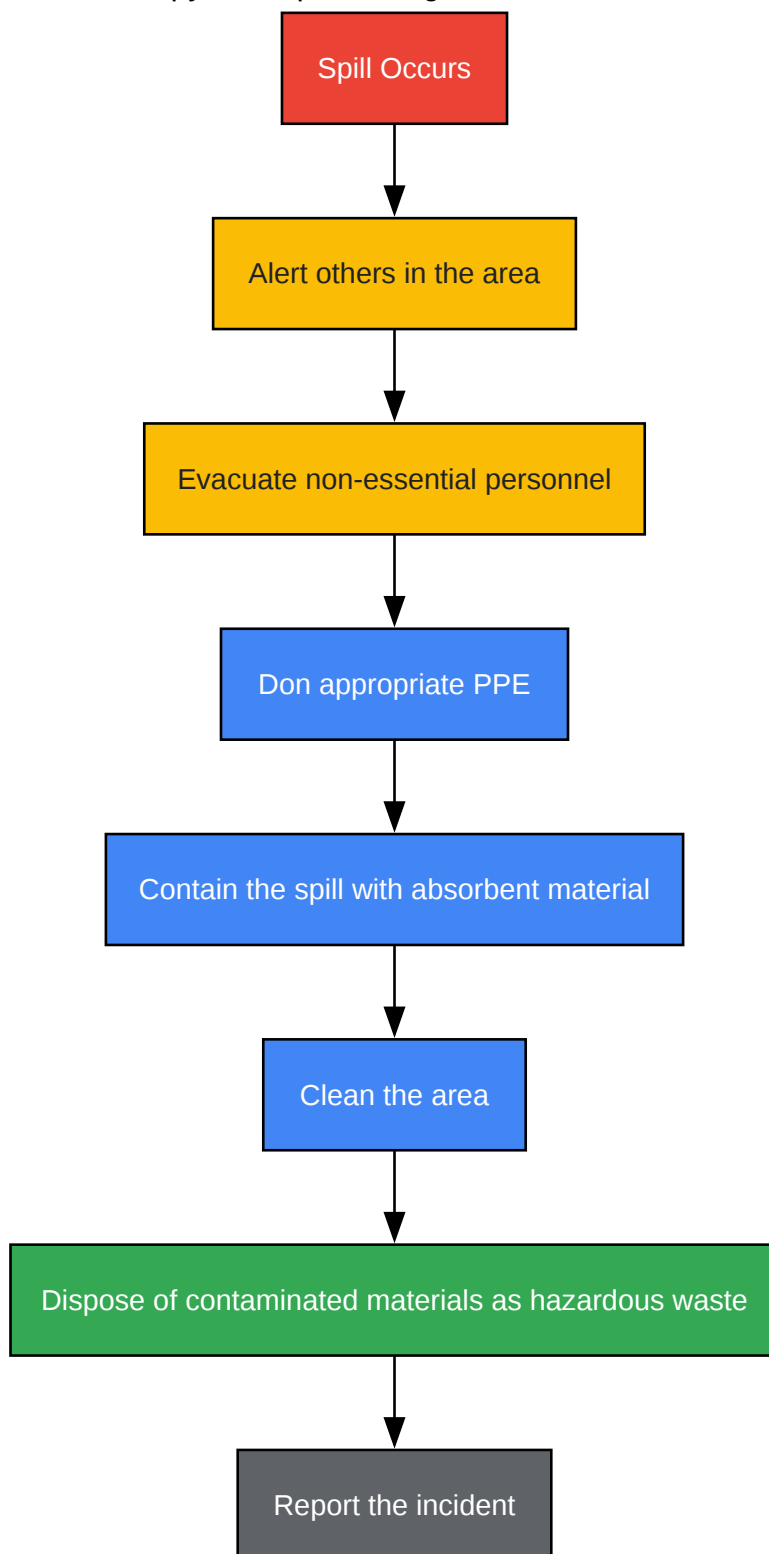
Storage:

- Store in a cool, dry, and well-ventilated area.[2]
- Keep containers tightly closed and protected from direct sunlight and heat.[2][4]
- Store away from incompatible materials such as strong oxidizing agents, strong acids, acid chlorides, acid anhydrides, and bases.[2][3]

Spill Management Workflow

In the event of an **Ampyrone** spill, follow this workflow to ensure a safe and effective cleanup.

Ampyrone Spill Management Workflow



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Ampyrone Spill Management Workflow

Disposal Plan

Proper disposal of **Ampyrone** and any contaminated materials is crucial to prevent environmental contamination and potential exposure.

- **Waste Segregation:** All materials that have come into contact with **Ampyrone**, including gloves, gowns, pipette tips, and containers, should be treated as hazardous waste.
- **Waste Containers:** Use clearly labeled, leak-proof, and sealed containers for all **Ampyrone** waste.[5]
- **Disposal Method:** Dispose of contents and containers in accordance with local, regional, and national regulations.[1] Generally, this involves sending the waste to an approved industrial combustion plant or licensed disposal company.[1][5] Do not empty into drains or release into the environment.[1]

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